An In-depth Technical Guide to NPS ALX Compound 4a Dihydrochloride

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Compound of Interest

Compound Name: *NPS ALX Compound 4a*

Cat. No.: *B15573654*

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Abstract

NPS ALX Compound 4a dihydrochloride is a potent and selective antagonist of the 5-hydroxytryptamine-6 (5-HT6) receptor. This document provides a comprehensive technical overview of its chemical properties, biological activity, and the experimental methodologies used for its characterization. Detailed signaling pathways and experimental workflows are visualized to facilitate a deeper understanding of its mechanism of action and evaluation.

Chemical and Physical Properties

NPS ALX Compound 4a dihydrochloride is a synthetic molecule belonging to the 6-bicyclopiperazinyl-1-arylsulfonylindole class of compounds.[1] Its key properties are summarized in the table below.

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Property	Value	Reference(s)
IUPAC Name	(S)-2-(1-(naphthalen-1-ylsulfonyl)-1H-indol-6-yl)octahydropyrrolo[1,2-a]pyrazine dihydrochloride	[2]
Synonyms	6-(Hexahydropyrrolo[1,2-a]pyrazin-2(1H)-yl)-1-(1-naphthalenylsulfonyl)-1H-indole dihydrochloride	[3]
Molecular Formula	C25H25N3O2S·2HCl	[1][2][4]
Molecular Weight	504.47 g/mol	[1][2][4]
CAS Number	299433-10-6 (free base), 1781934-44-8 (dihydrochloride)	[2][4]
Appearance	Pale yellow solid	[2]
Purity	≥98% (HPLC)	[2][3]
Solubility	Soluble in DMSO (up to 100 mM)	[2][4]
Storage	Store at -20°C	[2]

Biological Activity and Quantitative Data

NPS ALX Compound 4a is characterized as a potent and competitive antagonist of the 5-HT6 receptor.[3][4] Its high affinity and selectivity make it a valuable tool for studying the physiological and pathological roles of this receptor.

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Parameter	Value	Description	Reference(s)
IC50	7.2 nM	The half maximal inhibitory concentration, indicating the concentration of the compound required to inhibit 50% of the 5-HT6 receptor activity in a competitive binding assay.	[5][6][7][8]
Ki	0.2 nM	The inhibition constant, representing the equilibrium dissociation constant for the binding of the compound to the 5-HT6 receptor. A lower Ki value indicates a higher binding affinity.	[5][6][7][8]
Selectivity	Displays selectivity over other 5-HT and D2 receptors.	The compound shows a higher affinity for the 5-HT6 receptor compared to other related serotonin and dopamine receptors.	[3][4]

Mechanism of Action and Signaling Pathways

NPS ALX Compound 4a exerts its effects by blocking the 5-HT6 receptor, a G-protein coupled receptor (GPCR) predominantly expressed in the central nervous system. The 5-HT6 receptor is canonically coupled to the Gs alpha subunit (Gαs), which, upon activation by serotonin, stimulates adenylyl cyclase to increase intracellular cyclic AMP (cAMP) levels. By antagonizing this receptor, **NPS ALX Compound 4a** prevents this signaling cascade.

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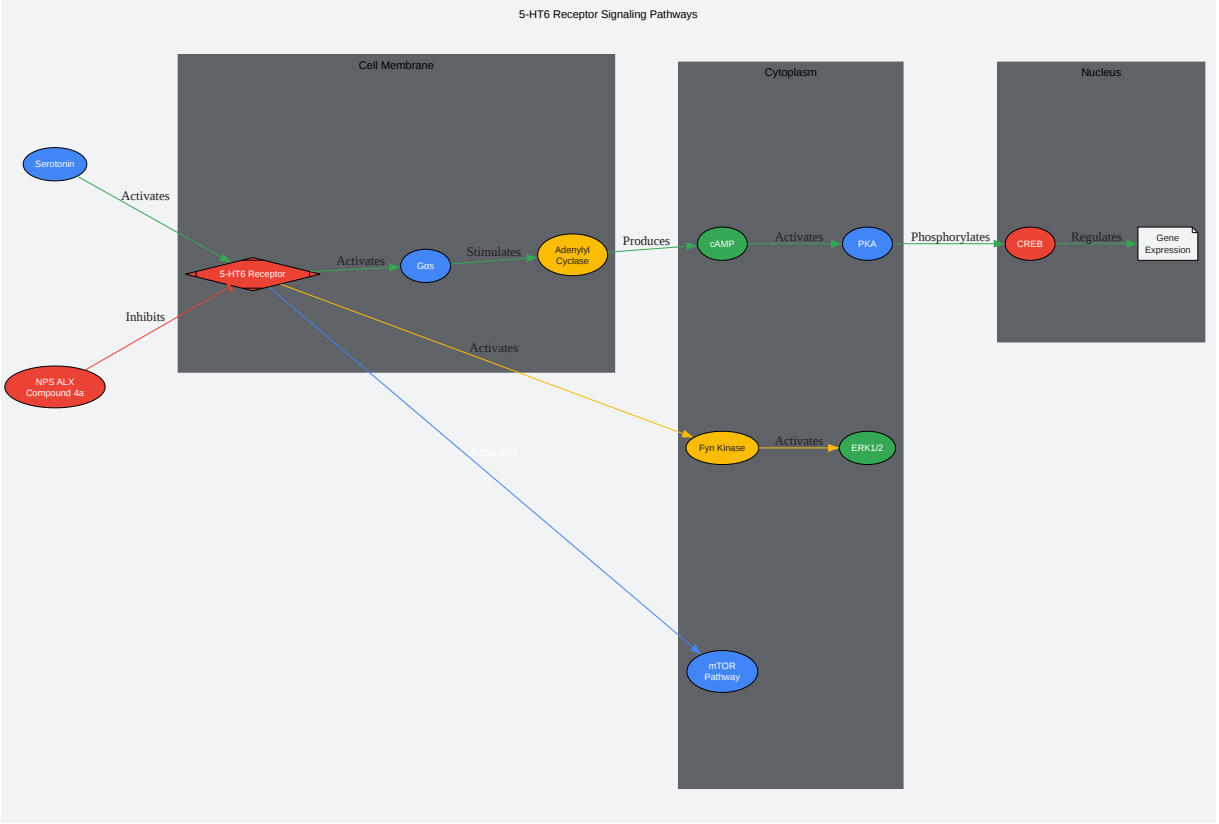
The 5-HT6 receptor is also known to engage in non-canonical signaling pathways, including the activation of the mTOR and Fyn-tyrosine kinase pathways. Blockade of the receptor by antagonists like **NPS ALX Compound 4a** would also inhibit these downstream effects.



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Caption: 5-HT6 Receptor Signaling and Point of Antagonism.

Experimental Protocols

The following are detailed methodologies representative of the key experiments used to characterize **NPS ALX Compound 4a** dihydrochloride.

Radioligand Binding Assay (for Ki and IC50 determination)

This assay determines the affinity of the compound for the 5-HT6 receptor by measuring its ability to displace a radiolabeled ligand.

- Cell Line: HEK-293 cells stably expressing the human 5-HT6 receptor.
- Cell Preparation: Cells are cultured to 80-90% confluency, harvested, and homogenized in ice-cold assay buffer. The cell membranes are then pelleted by centrifugation and resuspended in fresh assay buffer to a final protein concentration of 10-20 µ g/well .
- Radioligand: [3H]-LSD (lysergic acid diethylamide) is commonly used as the radioligand for 5-HT6 receptor binding assays.
- Assay Buffer: 50 mM Tris-HCl, 10 mM MgCl2, 0.5 mM EDTA, pH 7.4.
- Procedure:
  - In a 96-well plate, add cell membrane suspension.
  - Add increasing concentrations of **NPS ALX Compound 4a** dihydrochloride (e.g., from 10 pM to 100 µM).
  - Add a fixed concentration of [3H]-LSD (typically at its Kd value).
  - For total binding, no competing ligand is added. For non-specific binding, a high concentration of an unlabeled 5-HT6 antagonist (e.g., 10 µM methiothepin) is added.
  - Incubate the plate at room temperature for 60-120 minutes.
  - The reaction is terminated by rapid filtration through a glass fiber filter plate, followed by washing with ice-cold assay buffer to separate bound from free radioligand.
  - The radioactivity retained on the filters is measured using a scintillation counter.
- Data Analysis: The data are analyzed using non-linear regression to determine the IC50 value. The Ki value is then calculated using the Cheng-Prusoff equation: Ki = IC50 / (1 + [L]/Kd), where [L] is the concentration of the radioligand and Kd is its dissociation constant.

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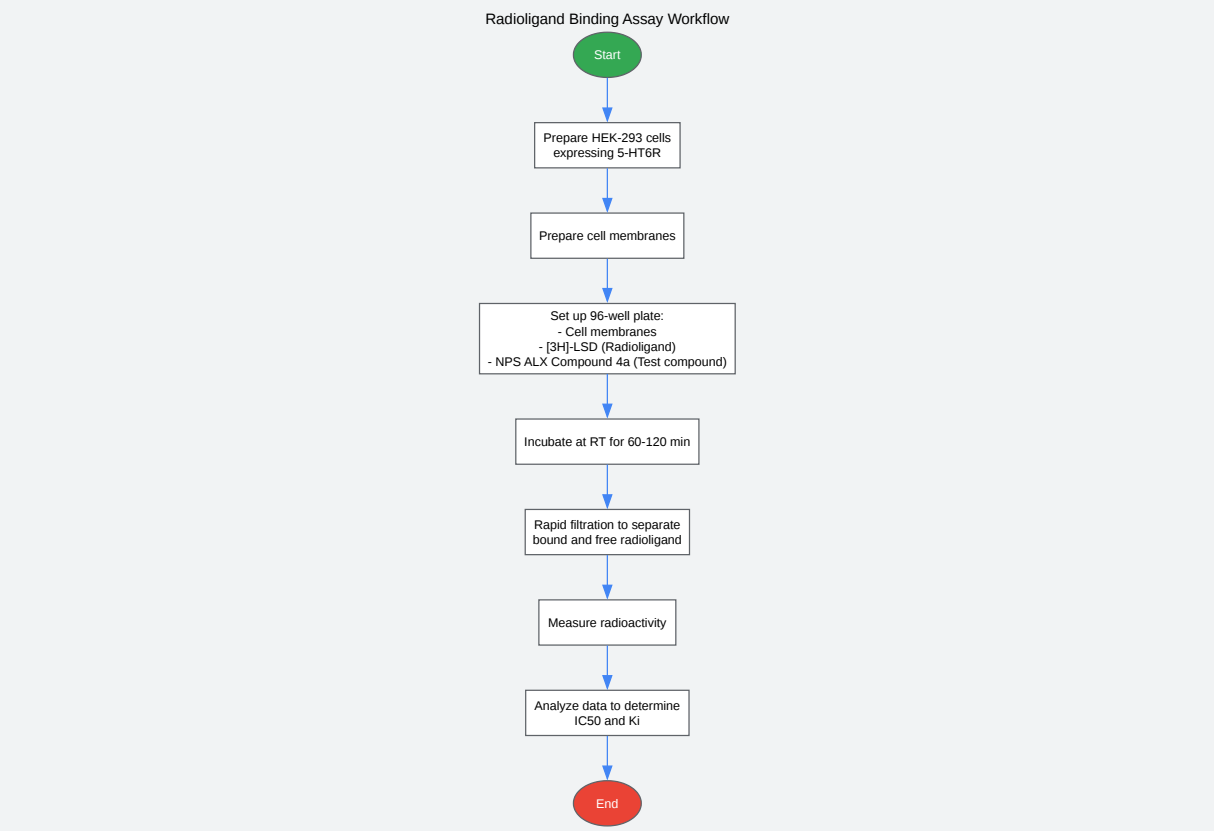

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Caption: Workflow for Radioligand Binding Assay.

Functional Assay (cAMP Measurement)

This assay measures the functional antagonism of the compound by quantifying its ability to inhibit serotonin-induced cAMP production.

- Cell Line: HEK-293 cells stably expressing the human 5-HT6 receptor.
- Procedure:
  - Seed cells in a 96-well plate and grow to near confluency.
  - Replace the growth medium with assay buffer containing a phosphodiesterase inhibitor (e.g., 0.5 mM IBMX) to prevent cAMP degradation, and incubate for 15-30 minutes.

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- Add increasing concentrations of **NPS ALX Compound 4a** dihydrochloride and incubate for a further 15-30 minutes.
- Stimulate the cells with a fixed concentration of serotonin (typically at its EC80 value).
- Incubate for 15-30 minutes at 37°C.
- Lyse the cells and measure the intracellular cAMP levels using a commercially available kit (e.g., HTRF, ELISA, or AlphaScreen).

- Data Analysis: The data are plotted as a dose-response curve, and the IC50 value for the inhibition of serotonin-stimulated cAMP production is determined.

Proposed Synthesis Route

The synthesis of **NPS ALX Compound 4a** dihydrochloride likely involves a multi-step process, starting with the appropriate indole and piperazine precursors. A plausible synthetic route is outlined below:

- Boc Protection: The piperazine moiety, octahydropyrrolo[1,2-a]pyrazine, is protected with a tert-butyloxycarbonyl (Boc) group.
- Buchwald-Hartwig Amination: The Boc-protected piperazine is coupled with a 6-bromo-1H-indole under palladium catalysis.
- Sulfonylation: The resulting indole derivative is reacted with 1-naphthalenesulfonyl chloride in the presence of a base (e.g., sodium hydride) to attach the sulfonyl group to the indole nitrogen.
- Deprotection: The Boc protecting group is removed from the piperazine moiety using an acid, such as trifluoroacetic acid (TFA) or hydrochloric acid (HCl).
- Salt Formation: The final compound is converted to its dihydrochloride salt by treatment with HCl in a suitable solvent like ether or methanol.

Conclusion

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NPS ALX Compound 4a dihydrochloride is a highly potent and selective 5-HT6 receptor antagonist with a well-defined mechanism of action. Its high affinity and selectivity make it an invaluable research tool for elucidating the role of the 5-HT6 receptor in various physiological and pathological processes, particularly in the central nervous system. The detailed experimental protocols and signaling pathway information provided in this guide offer a solid foundation for researchers and drug development professionals working with this compound.

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